

Navigating the Safe Disposal of Butyl 2-Furoate: A Procedural Guide

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Compound of Interest

Compound Name: Butyl 2-furoate

Cat. No.: B1604542

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For researchers and scientists in the fast-paced world of drug development, the proper handling and disposal of chemical reagents is paramount to ensuring a safe and compliant laboratory environment. This guide provides essential, step-by-step procedures for the safe disposal of **Butyl 2-furoate**, a common reagent in flavor, fragrance, and pharmaceutical synthesis. Adherence to these protocols is critical for minimizing environmental impact and safeguarding laboratory personnel.

Essential Safety and Handling Precautions

Before beginning any disposal process, it is crucial to handle **Butyl 2-furoate** in a well-ventilated area.^[1] Personal protective equipment (PPE) is mandatory. This includes tightly fitting safety goggles, chemical-impervious gloves, and fire- or flame-resistant clothing.^[1] In case of accidental release, prevent the chemical from entering drains and ensure the area is well-ventilated before initiating cleanup.^[1]

Step-by-Step Disposal Protocol

The primary recommended method for the disposal of **Butyl 2-furoate** is through a licensed chemical destruction facility.

- Collection and Storage:
 - Collect waste **Butyl 2-furoate** in a suitable, tightly closed, and properly labeled container.

- Store the waste container in a dry, cool, and well-ventilated place away from ignition sources.[\[1\]](#)
- Professional Disposal:
 - The material should be disposed of by a licensed chemical destruction plant.[\[1\]](#)
 - Alternatively, controlled incineration with flue gas scrubbing is an acceptable method.[\[1\]](#)
 - Crucially, do not discharge **Butyl 2-furoate** into sewer systems or contaminate water, foodstuffs, or animal feed with it.[\[1\]](#)
- Contaminated Packaging Disposal:
 - Containers that have held **Butyl 2-furoate** should be triple-rinsed (or the equivalent).[\[1\]](#)
 - After rinsing, the containers can be offered for recycling or reconditioning.[\[1\]](#)
 - If recycling is not an option, the packaging can be punctured to render it unusable for other purposes and then disposed of in a sanitary landfill.[\[1\]](#)
 - For combustible packaging materials, controlled incineration with flue gas scrubbing is also a suitable disposal method.[\[1\]](#)

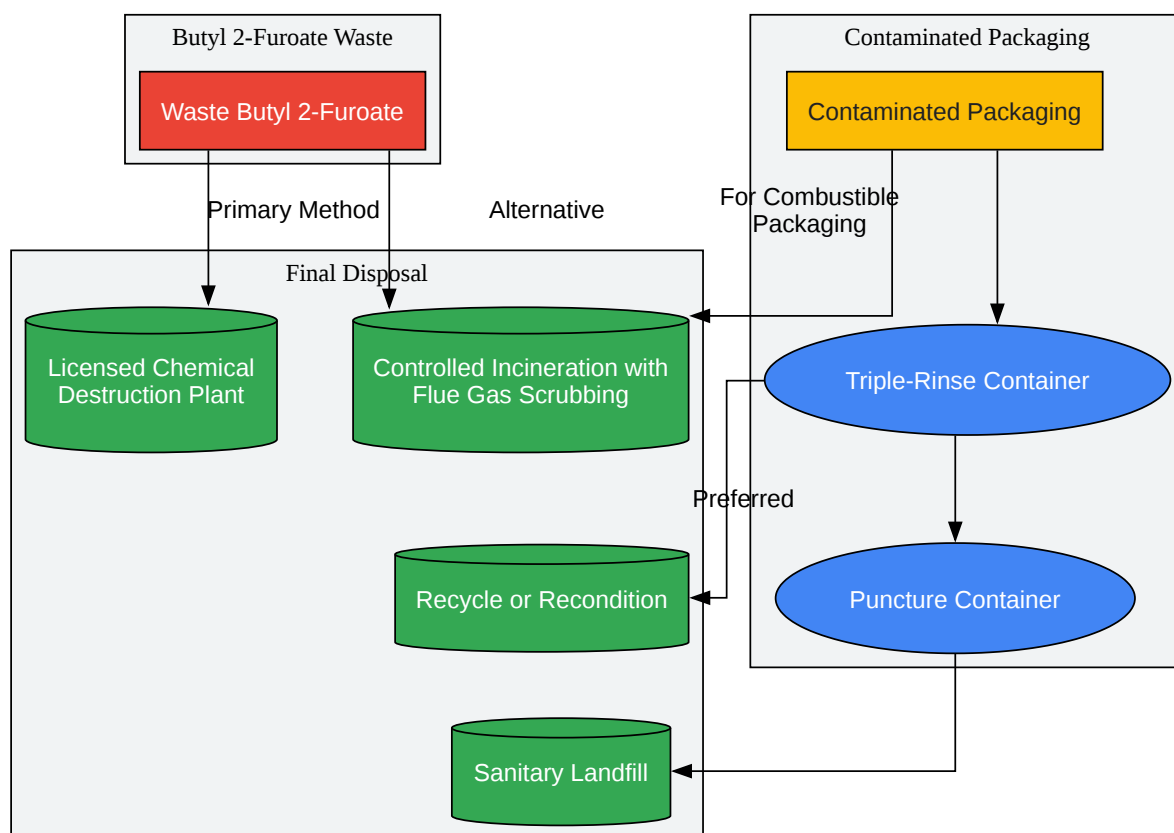
Chemical and Physical Properties

A comprehensive understanding of **Butyl 2-furoate**'s properties is vital for its safe handling and disposal. The following table summarizes key quantitative data.

Property	Value	Source
Molecular Formula	C ₉ H ₁₂ O ₃	[2][3]
Molecular Weight	168.19 g/mol	[2][3]
Boiling Point	231.7°C to 233°C at 760 mmHg	[2][3][4]
Flash Point	92.78°C to 93.9°C	[2][4]
Specific Gravity	1.052 to 1.058 @ 25°C	[4]
Vapor Pressure	0.061 mmHg @ 25°C (estimated)	[2][4]
Water Solubility	534.2 mg/L @ 25°C (estimated)	[4]
LogP (o/w)	2.631 (estimated)	[3][4]

Disposal Decision Workflow

The following diagram illustrates the logical steps and decision points for the proper disposal of **Butyl 2-furoate** and its contaminated packaging.



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Butyl 2-Furoate Disposal Workflow

Environmental and Health Hazard Considerations

While specific data on the toxicity of **Butyl 2-furoate** to aquatic life, its persistence, and its bioaccumulative potential are not readily available, it is mandated that its discharge into the environment must be avoided.[1] The oral LD50 in mice is reported as 1500 mg/kg.[4] These

factors underscore the importance of adhering to the prescribed disposal routes to prevent potential environmental contamination and health risks.

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